Structural Analysis & Synthesis Guide: 4-(Tetrahydrofuran-2-yl)thiazol-2-amine

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Compound of Interest

Compound Name:	*4-(Tetrahydrofuran-2-yl)thiazol-2-amine*
CAS No.:	*1378826-29-9*
Cat. No.:	*B11913273*

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Executive Summary & Structural Context

This guide provides a technical analysis of **4-(tetrahydrofuran-2-yl)thiazol-2-amine**, a critical heterocyclic building block used in the synthesis of lipid synthesis modulators and anti-infectives. Unlike its aromatic analogs (e.g., 4-(furan-2-yl)thiazol-2-amine), this molecule introduces specific stereochemical complexity and conformational flexibility due to the saturated tetrahydrofuran (THF) ring.

This document compares the solid-state properties, synthesis, and structural dynamics of the target molecule against its rigid aromatic alternatives, providing a roadmap for researchers attempting to crystallize or derivatize this scaffold.

Core Structural Distinction

- Target (THF-Thiazole): Features an

  hybridized, puckered THF ring attached to the planar thiazole. This disrupts

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-stacking, lowers the melting point, and introduces a chiral center at the C2 position of the THF ring.

- Alternative (Furan-Thiazole): Features a fully aromatic, planar system capable of strong

  -

  stacking interactions, typically resulting in higher crystallinity and melting points.

Comparative Structural Analysis

The following table contrasts the physicochemical and crystallographic properties of the target molecule with its closest structural proxies.

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Feature	Target: 4-(THF-2-yl)thiazol-2-amine	Alternative A: 4-(Furan-2-yl)thiazol-2-amine	Alternative B: 4-Phenylthiazol-2-amine
Hybridization	Mixed (thiazole) / (THF)	Fully (Aromatic)	Fully (Aromatic)
Conformation	Non-Planar: THF ring adopts "envelope" or "twist" puckering.	Planar: High degree of conjugation between rings.	Planar/Twisted: Torsion angle ~0-20° depending on packing.
Chirality	Yes (C2 of THF): Exists as R- or S-enantiomers (or racemate).	No: Achiral.	No: Achiral.
Dominant Packing Force	Hydrogen Bonding (NH N/O) + van der Waals.	- Stacking + Hydrogen Bonding.	- Stacking + Hydrogen Bonding.
Predicted MP	Moderate (Solid/Low-melting Solid)	High (>150 °C)	High (146–148 °C) [1]
Solubility	High in polar organic solvents (MeOH, DMSO).	Moderate.	Low to Moderate.

Experimental Synthesis & Crystallization Protocol

Since specific crystal structure reports for the THF derivative are rare in open literature compared to the furan analog, the following protocol is reconstructed from patent data [2] and standard Hantzsch thiazole synthesis methodologies to ensure reproducibility.

Phase 1: Precursor Synthesis (Bromination)

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Objective: Synthesize 2-bromo-1-(tetrahydrofuran-2-yl)ethanone.

- Starting Material: 1-(Tetrahydrofuran-2-yl)ethanone or Tetrahydrofuran-2-carbonyl chloride.
- Reagents: Polymer-supported tribromide or

  in MeOH/Ether.
- Critical Step: Control temperature (<0 °C) to prevent over-bromination or ring opening of the THF ether.

Phase 2: Hantzsch Condensation (The "Product")

Objective: Cyclization to form the thiazole ring.

- Dissolution: Dissolve 2-bromo-1-(tetrahydrofuran-2-yl)ethanone (1.0 eq) in Ethanol (anhydrous).
- Addition: Add Thiourea (1.1 eq).
- Reflux: Heat to reflux (70–80 °C) for 2–4 hours. Monitor by TLC (Mobile phase: 5% MeOH in DCM).
- Workup:
  - Cool reaction mixture.[1][2]
  - Neutralize with aqueous

    or

    to precipitate the free base.
  - Extract with Ethyl Acetate.[1]
- Purification: Recrystallize from Ethanol/Water or purify via column chromatography.

Phase 3: Crystallization Strategy

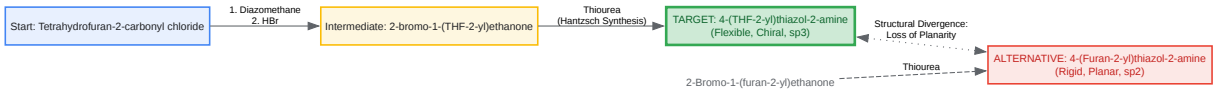
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Due to the flexible THF ring, the free base may be an oil or amorphous solid. To obtain X-ray quality crystals:

- Method A (Salt Formation): Dissolve free base in diethyl ether and add 1M HCl in ether. The resulting hydrochloride salt restricts the THF ring flexibility, promoting lattice formation.
- Method B (Slow Evaporation): Use a solvent system of Isopropanol:Hexane (1:4). The non-polar hexane encourages aggregation of the thiazole cores while isopropanol solvates the amine.

Structural Pathway Visualization

The following diagram illustrates the synthesis pathway and the structural divergence between the flexible Target and the rigid Alternative.



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Caption: Synthesis pathway comparing the flexible THF-thiazole target (Green) vs. the rigid Furan-thiazole alternative (Red).

Mechanistic Insights for Drug Design

When substituting the Furan moiety with Tetrahydrofuran in a drug candidate, researchers must account for three specific crystallographic and biological shifts:

- Vectorial Change: The nitrogen atom in the THF ring is an ether oxygen, but the carbon attachment point (C2) is chiral. This changes the vector of the thiazole exit relative to the ring, unlike the flat furan.
- Solubility Profile: The THF derivative is significantly more soluble in aqueous media than the furan or phenyl analogs due to the loss of the hydrophobic

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-surface.

- Binding Pocket Fit:
  - Furan-Thiazole:[3][4] Fits narrow, flat hydrophobic pockets (e.g., intercalating sites).
  - THF-Thiazole:[5] Fits globular, aliphatic pockets. The oxygen atom in THF can act as a specific H-bond acceptor in a non-planar orientation [3].

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